

# Personal protective equipment for handling 1H-Indol-2-yl(phenyl)methanone

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## Compound of Interest

Compound Name: **1H-Indol-2-yl(phenyl)methanone**

Cat. No.: **B090089**

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## Essential Safety and Handling Guide for 1H-Indol-2-yl(phenyl)methanone

This guide provides crucial safety and logistical information for the handling and disposal of **1H-Indol-2-yl(phenyl)methanone** (CAS No. 1022-86-2). The content is intended for researchers, scientists, and professionals in drug development and is based on general laboratory safety principles for handling research chemicals, as a comprehensive Safety Data Sheet (SDS) for this specific compound is not readily available.

**Disclaimer:** This information is for guidance purposes only and should be supplemented by a thorough risk assessment conducted by qualified personnel before commencing any work. Always consult with your institution's Environmental Health and Safety (EHS) department for specific protocols.

## Summary of Chemical and Physical Properties

Limited quantitative data is available for **1H-Indol-2-yl(phenyl)methanone**. The following table summarizes the known information.

Property	Value	Source
CAS Number	1022-86-2	Benchchem[1]
Molecular Formula	C <sub>15</sub> H <sub>11</sub> NO	Chemical Synthesis Database[2]
Molecular Weight	221.26 g/mol	Chemical Synthesis Database[2]
Physical State	Solid (presumed)	General chemical knowledge
Melting Point	Not available	Chemical Synthesis Database[2]
Boiling Point	Not available	Chemical Synthesis Database[2]
Density	Not available	Chemical Synthesis Database[2]
Solubility	Not available	
Appearance	Not available	

## Hazard Identification and Precautionary Measures

As specific hazard data is unavailable, **1H-Indol-2-yl(phenyl)methanone** should be handled as a compound of unknown toxicity. General precautions for handling powdered research chemicals should be strictly followed. Based on structurally similar compounds, potential hazards may include skin, eye, and respiratory irritation.

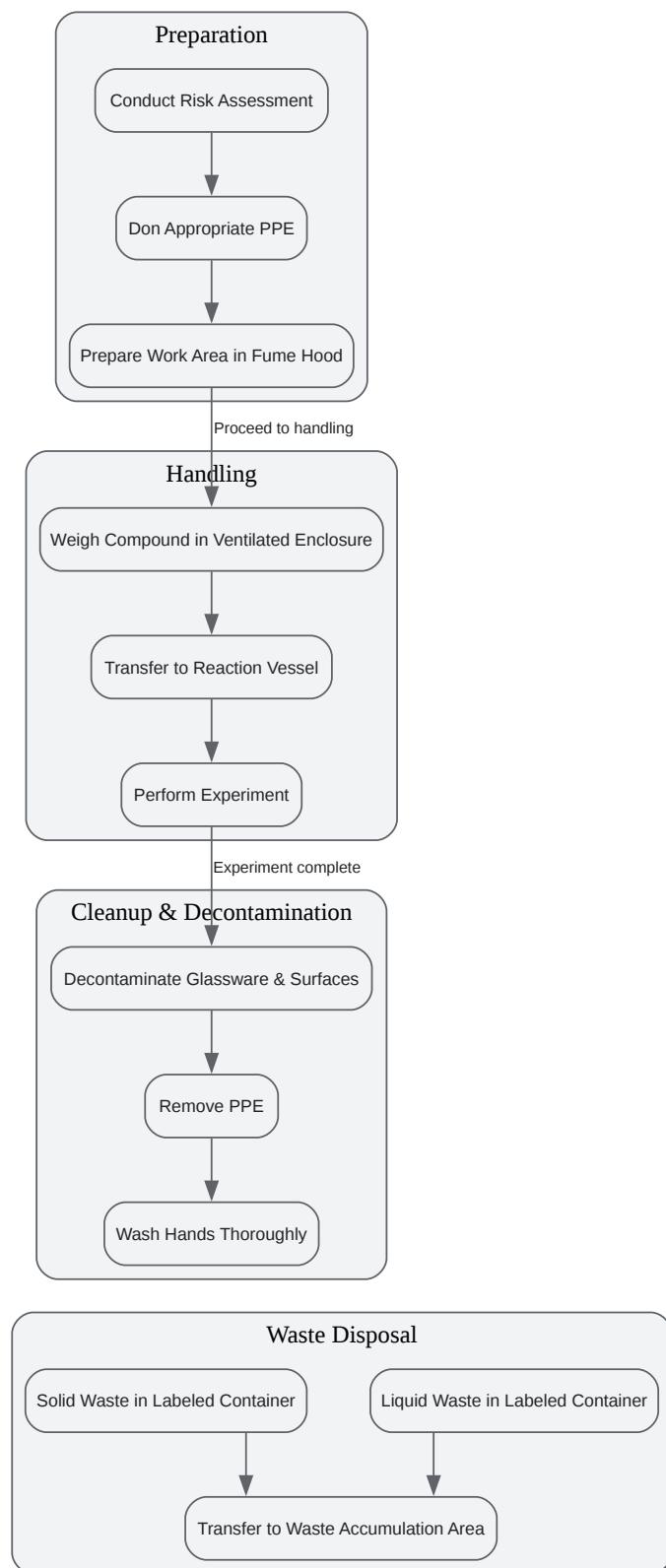
### Recommended Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles are mandatory. A face shield should be worn in situations with a higher risk of splashing or dust generation.
- Skin Protection:
  - Gloves: Chemically resistant gloves (e.g., nitrile) should be worn at all times. Change gloves immediately if they become contaminated.

- Lab Coat: A flame-resistant lab coat should be worn and properly fastened.
- Respiratory Protection: For procedures that may generate dust, a NIOSH-approved respirator (e.g., N95 or higher) is recommended. All respiratory protection should be used in accordance with a documented respiratory protection program.

## Operational Plan for Safe Handling

A systematic approach is essential for the safe handling of this compound. The following workflow outlines the key steps from preparation to disposal.

[Click to download full resolution via product page](#)Safe handling workflow for **1H-Indol-2-yl(phenyl)methanone**.

## Step-by-Step Handling Procedures:

- Preparation:
  - Conduct a thorough risk assessment for the planned experiment.
  - Don all required personal protective equipment as detailed above.
  - Prepare the work area within a certified chemical fume hood to minimize inhalation exposure.
- Handling:
  - When weighing the solid compound, use a ventilated balance enclosure or perform the task in a fume hood.
  - Handle the compound gently to avoid creating dust.
  - Use appropriate tools (e.g., spatulas) for transfers.
  - Keep containers of the compound closed when not in use.
- Cleanup and Decontamination:
  - Decontaminate all surfaces and equipment that may have come into contact with the chemical using an appropriate solvent and cleaning agent.
  - Remove PPE in the correct order to avoid cross-contamination.
  - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

## Disposal Plan

All waste containing **1H-Indol-2-yl(phenyl)methanone** must be treated as hazardous waste.

- Solid Waste: Collect any solid waste, including contaminated consumables (e.g., weigh boats, gloves, paper towels), in a clearly labeled, sealed container for hazardous solid waste.

- Liquid Waste: Collect all solutions containing the compound in a labeled, sealed container for hazardous liquid waste. Do not mix with incompatible waste streams.
- Storage and Disposal: Store waste containers in a designated satellite accumulation area. Follow all institutional and local regulations for the final disposal of chemical waste. Contact your institution's EHS department for specific disposal procedures.

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## References

- 1. 1H-Indol-2-yl(phenyl)methanone | 1022-86-2 | Benchchem [benchchem.com]
- 2. chemsynthesis.com [chemsynthesis.com]
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